

MIND4-19 stability and storage conditions

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Compound of Interest

Compound Name: MIND4-19

Cat. No.: B3469586

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MIND4-19 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **MIND4-19**, a SIRT2 inhibitor with antitumor activity.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **MIND4-19** powder?

A: **MIND4-19** powder should be stored at -20°C for long-term stability.^{[1][2]}

Q2: How should I store **MIND4-19** once it is dissolved in a solvent?

A: For short-term storage, a solution of **MIND4-19** in DMSO can be kept at 4°C for up to two weeks.^[1] For longer-term storage of up to one year, it is recommended to store the solution at -80°C.^{[1][2]}

Q3: What is the expected shelf-life of **MIND4-19** under proper storage conditions?

A: When stored as a powder at -20°C, **MIND4-19** is stable for at least two to three years.^{[1][2]} In a DMSO solvent, it can be stored for up to six months at -80°C^[1] or even up to a year.^[2]

Q4: How is **MIND4-19** shipped?

A: **MIND4-19** is typically shipped at ambient temperature as a non-hazardous chemical.^[3]

Troubleshooting Guide

Problem: I observe precipitation in my **MIND4-19** solution after thawing.

- Possible Cause: The compound may not be fully dissolved, or the solvent may have evaporated, increasing the concentration.
- Solution: Gently warm the solution and sonicate to aid in re-dissolving the compound.^[2] Ensure the vial is properly sealed to prevent solvent evaporation.

Problem: I am not seeing the expected biological activity in my experiments.

- Possible Cause: Improper storage may have led to the degradation of the compound.
- Solution: Verify that the storage conditions for both the powder and dissolved forms of **MIND4-19** have been followed as recommended. If there are doubts about the compound's integrity, it is advisable to use a fresh stock.

Data Presentation

Table 1: Summary of **MIND4-19** Storage Conditions and Stability

Form	Storage Temperature	Duration
Powder	-20°C	2 - 3 years
Solution in DMSO	4°C	2 weeks
Solution in DMSO	-80°C	6 months - 1 year

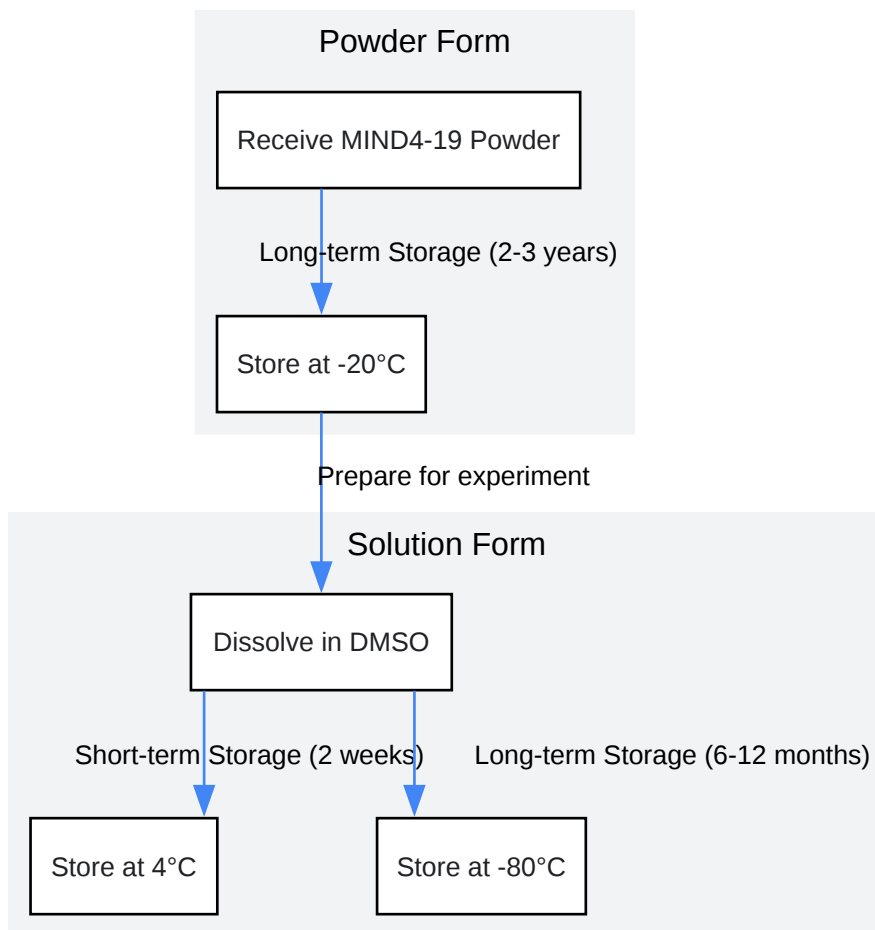
Experimental Protocols

Recommended Solvent for Stock Solutions:

MIND4-19 is soluble in DMSO.^[2] For experimental use, a stock solution can be prepared in DMSO and then further diluted in aqueous buffers. One supplier suggests a solubility of 50 mg/mL in DMSO with sonication recommended for complete dissolution.^[2]

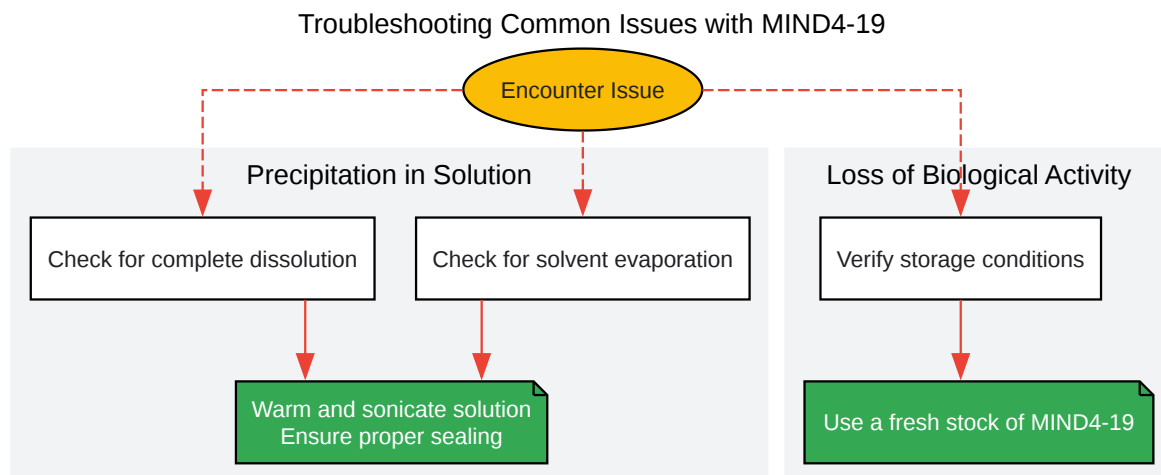
Visualizations

MIND4-19 Storage and Handling Workflow



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Caption: Workflow for proper storage and handling of **MIND4-19**.



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Caption: Decision tree for troubleshooting **MIND4-19** experimental issues.

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References

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